

Application Notes and Protocols: Triallyl Trimellitate in High-Performance Composite Materials

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Compound of Interest

Compound Name: *Triallyl trimellitate*

Cat. No.: *B153658*

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These application notes provide a comprehensive overview of the use of **triallyl trimellitate** (TATM) as a crosslinking agent to enhance the performance of composite materials. Due to the limited availability of public quantitative data specifically for TATM in high-performance composites, this document leverages data from analogous trifunctional allyl esters and established testing protocols. The provided experimental procedures are based on standard methodologies and can be adapted for the evaluation of TATM-modified composites.

Introduction to Triallyl Trimellitate (TATM)

Triallyl trimellitate (TATM) is a trifunctional monomer characterized by a central benzene tricarboxylate core with three reactive allyl groups. This structure allows TATM to act as an effective crosslinking agent in polymer matrices, such as vinyl esters and unsaturated polyesters, which are commonly used in high-performance composites. The incorporation of TATM is anticipated to form a dense three-dimensional network, leading to significant improvements in the mechanical, thermal, and chemical resistance properties of the final composite material.

Chemical Structure of **Triallyl Trimellitate**:

- IUPAC Name: Tris(prop-2-enyl) benzene-1,2,4-tricarboxylate

- CAS Number: 2694-54-4
- Molecular Formula: $C_{18}H_{18}O_6$

The three allyl groups of TATM participate in free-radical polymerization, creating covalent bonds between polymer chains. This crosslinked network restricts polymer chain mobility, thereby enhancing properties like stiffness, strength, and thermal stability.

Hypothetical Performance Data of TATM in a Vinyl Ester Composite

The following table summarizes the anticipated effects of incorporating varying concentrations of **triallyl trimellitate** into a standard glass fiber-reinforced vinyl ester composite. This data is illustrative and intended to guide experimental design. Actual results may vary based on the specific resin system, fiber type, and processing conditions.

Property	Test Method	Control (0% TATM)	2.5% TATM	5% TATM	7.5% TATM
Mechanical Properties					
Tensile Strength (MPa)	ASTM D3039	350	400	450	430
Tensile Modulus (GPa)	ASTM D3039	18	20	22	21
Flexural Strength (MPa)	ASTM D790	550	620	700	680
Flexural Modulus (GPa)	ASTM D790	25	28	32	30
Impact Strength (Izod, J/m)	ASTM D256	600	550	500	480
Thermal Properties					
Glass Transition Temp. (Tg, °C)	ASTM E1640 (DMA)	125	135	150	145
Heat Deflection Temp. (°C @ 1.8 MPa)	ASTM D648	115	125	140	135
Chemical Resistance					

Weight Change after 24h immersion in:	ASTM D543			
- 10% Sulfuric Acid	-0.8%	-0.5%	-0.2%	-0.25%
- Toluene	-2.5%	-1.8%	-1.0%	-1.2%

Experimental Protocols

Synthesis of Triallyl Trimellitate

This protocol describes the esterification of trimellitic anhydride with allyl alcohol to produce **triallyl trimellitate**.

Materials:

- Trimellitic anhydride
- Allyl alcohol (excess)
- p-Toluenesulfonic acid (catalyst)
- Toluene (solvent)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Hydroquinone (polymerization inhibitor)

Equipment:

- Three-neck round-bottom flask
- Dean-Stark apparatus

- Reflux condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Set up the reaction apparatus consisting of the three-neck flask equipped with the Dean-Stark trap, reflux condenser, and a magnetic stirrer.
- Charge the flask with trimellitic anhydride, a 3.5 to 4-fold molar excess of allyl alcohol, toluene, a catalytic amount of p-toluenesulfonic acid, and a small amount of hydroquinone.
- Heat the mixture to reflux (approximately 110-120°C) with vigorous stirring. Water produced during the esterification will be collected in the Dean-Stark trap.
- Monitor the reaction progress by measuring the amount of water collected. The reaction is complete when water evolution ceases.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with the 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene and excess allyl alcohol under reduced pressure using a rotary evaporator.
- The resulting crude product can be further purified by vacuum distillation to yield high-purity **triallyl trimellitate**.

Fabrication of TATM-Modified Vinyl Ester Composite Panels

Materials:

- Vinyl ester resin
- Styrene (reactive diluent, if needed)
- **Triallyl trimellitate** (TATM)
- Methyl ethyl ketone peroxide (MEKP) initiator
- Cobalt naphthenate promoter
- Woven glass fiber fabric

Equipment:

- Molds for panel fabrication
- Vacuum bagging equipment (vacuum pump, bagging film, sealant tape, peel ply, breather cloth)
- Resin infusion lines
- Mixing containers and stirrers

Procedure:

- Prepare the vinyl ester resin formulation by blending the desired weight percentage of TATM into the vinyl ester resin. If necessary, adjust the viscosity with styrene.
- Thoroughly mix the TATM into the resin until a homogeneous solution is obtained.
- Prepare the mold with a release agent. Lay up the desired number of glass fiber fabric plies.
- Place the peel ply, breather cloth, and vacuum bag over the laminate and seal the edges with sealant tape.
- Apply vacuum to the bag to consolidate the fibers and check for leaks.
- Just before infusion, add the MEKP initiator and cobalt naphthenate promoter to the resin-TATM mixture and mix thoroughly.

- Infuse the resin into the dry fiber preform under vacuum.
- Once the resin has fully impregnated the fibers, clamp the resin inlet and allow the panel to cure at room temperature for 24 hours under vacuum.
- Post-cure the panel in an oven at a specified temperature (e.g., 80°C for 4 hours) to ensure complete crosslinking.

Mechanical Testing Protocols

- Specimen Preparation: Cut rectangular specimens from the cured composite panels to the dimensions specified in ASTM D790 (e.g., 127 mm x 12.7 mm x 3.2 mm).
- Testing: Conduct a three-point bending test using a universal testing machine. The support span should be set according to the standard. Apply the load at a constant crosshead speed until the specimen fails.
- Data Analysis: Calculate the flexural strength and modulus from the load-deflection curve.
- Specimen Preparation: Cut rectangular specimens and, if required, bond tabs to the ends as per ASTM D3039.
- Testing: Mount the specimen in the grips of a universal testing machine. Apply a tensile load at a constant crosshead speed until failure. Use an extensometer to measure strain.
- Data Analysis: Determine the tensile strength, tensile modulus, and elongation at break from the stress-strain curve.

Thermal Analysis Protocol: Dynamic Mechanical Analysis (DMA) (ASTM E1640)

- Specimen Preparation: Cut small rectangular specimens from the composite panels (dimensions depend on the DMA fixture).
- Testing: Use a DMA instrument in a single or dual cantilever bending mode. Apply a sinusoidal strain at a fixed frequency (e.g., 1 Hz) while ramping the temperature at a constant rate (e.g., 3°C/min).

- **Data Analysis:** The glass transition temperature (T_g) can be determined from the peak of the $\tan \delta$ curve or the onset of the storage modulus drop.

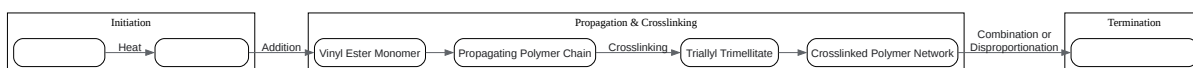
Chemical Resistance Testing Protocol (ASTM D543)

- **Specimen Preparation:** Cut specimens of a standard size from the composite panels.
- **Initial Measurements:** Measure and record the initial weight and dimensions of each specimen.
- **Immersion:** Immerse the specimens in the selected chemical reagents (e.g., 10% sulfuric acid, toluene) at a specified temperature for a defined period (e.g., 24 hours).^{[1][2][3][4][5]}
- **Final Measurements:** After immersion, remove the specimens, gently wipe them dry, and immediately re-measure their weight and dimensions.^[5]
- **Data Analysis:** Calculate the percentage change in weight and dimensions. Visually inspect for any changes in appearance, such as discoloration, swelling, or cracking.^{[1][5]}

Visualizations

Free Radical Polymerization of Triallyl Trimellitate

The following diagram illustrates the general mechanism of free-radical polymerization initiated by a peroxide, leading to a crosslinked polymer network with TATM.

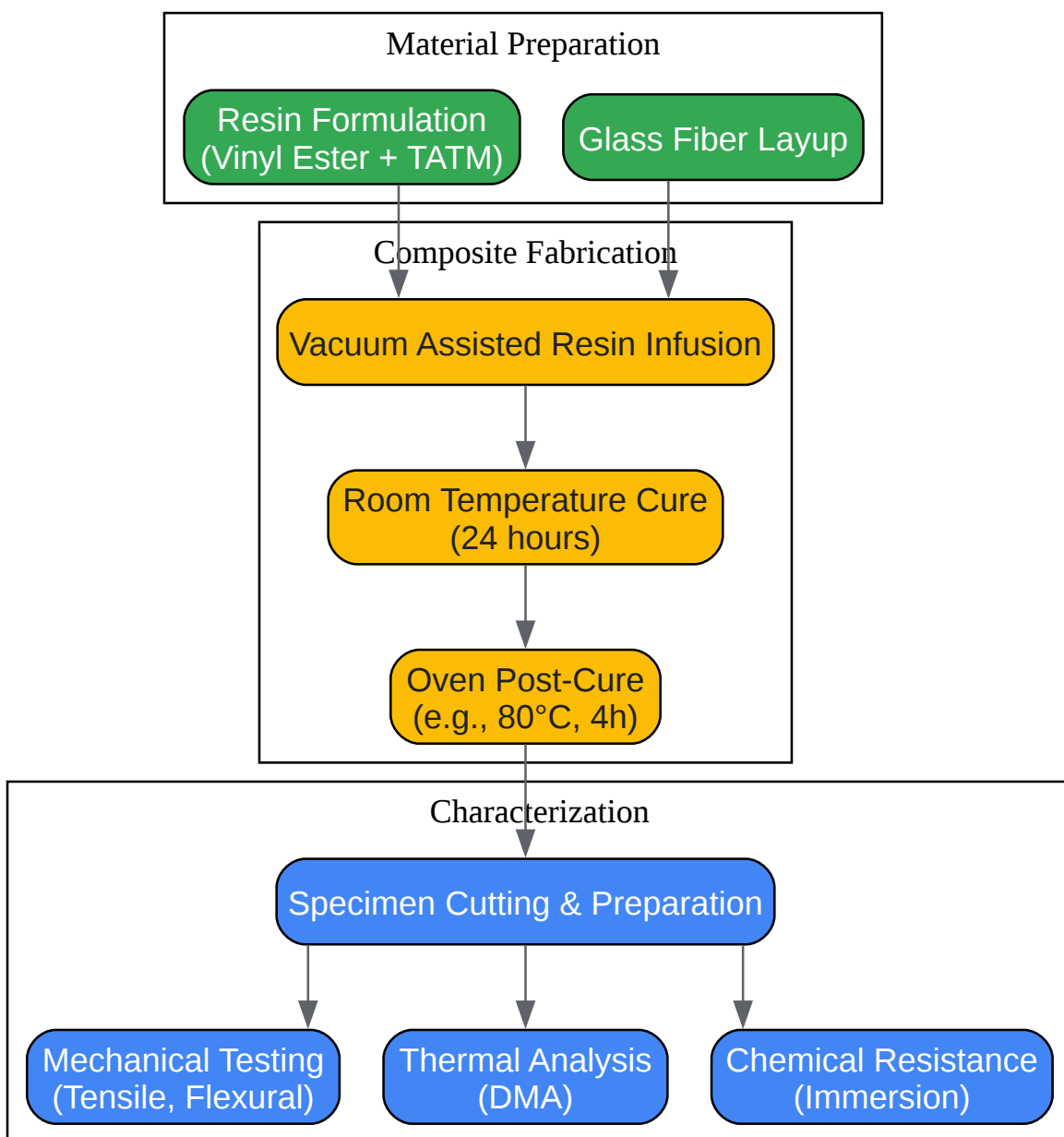


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Free-radical polymerization and crosslinking with TATM.

Experimental Workflow for Composite Fabrication and Testing

This diagram outlines the logical flow of the experimental process, from material preparation to final characterization.



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Workflow for composite fabrication and characterization.

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References

- 1. matestlabs.com [matestlabs.com]
- 2. standards.iteh.ai [standards.iteh.ai]
- 3. laboratuvar.com [laboratuvar.com]
- 4. infinitelab.com [infinitelab.com]
- 5. Chemical Compatibility ASTM D543 [intertek.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com